

structural analysis of mercuric sulfate reaction intermediates

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Compound of Interest

Compound Name: MERCURIC SULFATE

Cat. No.: B1174094

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An In-depth Technical Guide to the Structural Analysis of **Mercuric Sulfate** Reaction Intermediates

Audience: Researchers, scientists, and drug development professionals.

Introduction

Mercuric sulfate (HgSO_4) is a powerful electrophilic catalyst used in key organic transformations, most notably the hydration of alkynes (Kucherov reaction) and the oxymercuration of alkenes. These reactions proceed through highly reactive, transient intermediates that dictate the regioselectivity and stereoselectivity of the final product. Understanding the structure of these intermediates is paramount for reaction optimization, mechanistic elucidation, and the development of novel synthetic methodologies.

This guide provides a detailed overview of the structural analysis of the primary reaction intermediate, the mercurinium ion, focusing on the application of advanced spectroscopic and computational techniques. It includes quantitative structural data, detailed experimental protocols for characterization, and logical diagrams illustrating reaction pathways and workflows.

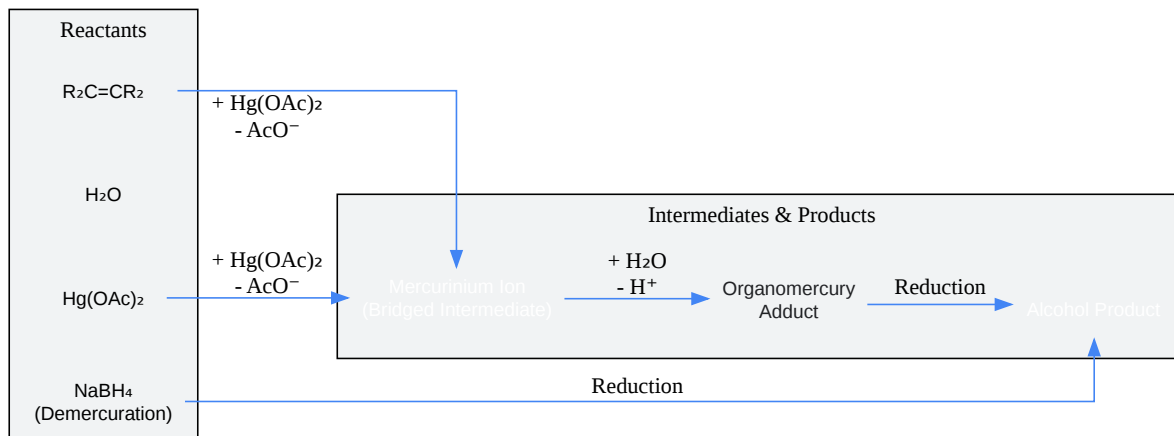
Core Reaction Mechanisms and Intermediates

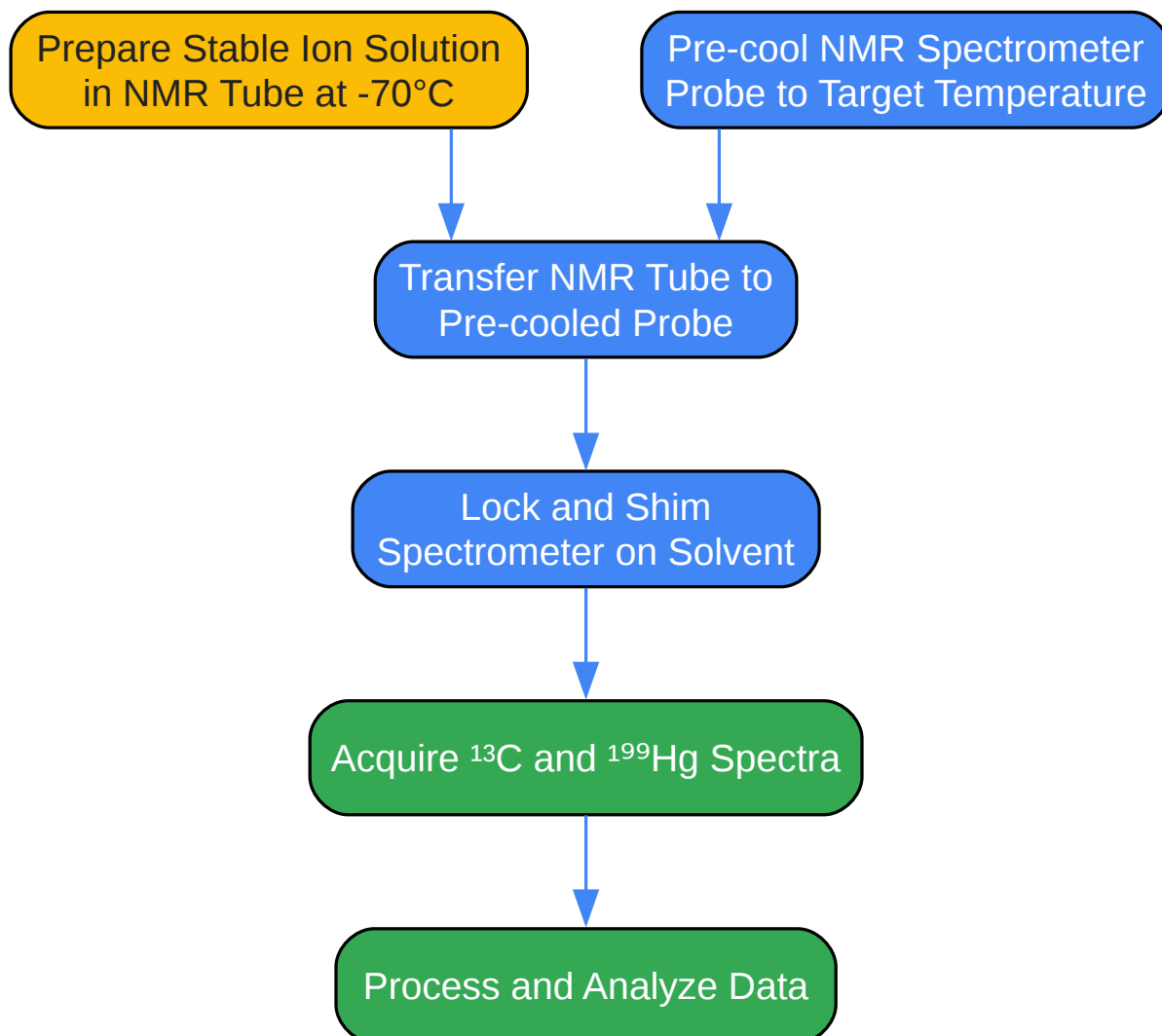
The central intermediate in these reactions is the mercurinium ion, a three-membered ring formed by the electrophilic attack of a mercury(II) species on a carbon-carbon π -bond^{[1][2][3]}.

This bridged structure is key to the reaction's characteristics, as it prevents the formation of a discrete carbocation, thereby avoiding the molecular rearrangements often seen in acid-catalyzed hydrations[4][5].

Oxymercuration of Alkenes

In the oxymercuration of alkenes, mercuric acetate (often used alongside a catalytic amount of strong acid, forming **mercuric sulfate** in situ) reacts with an alkene to form the mercurinium ion. A nucleophile, typically water, then attacks the more substituted carbon in an S_N2 -like fashion, leading to an anti-addition product[2][6].





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References

- 1. pnas.org [pnas.org]

- 2. Oxymercuration reaction - Wikipedia [en.wikipedia.org]
- 3. Oxymercuration-Demercuration - Chemistry Steps [chemistrysteps.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. echemi.com [echemi.com]
- 6. youtube.com [youtube.com]
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